

# 5-Amino-2-methylphenol: A Comprehensive Technical Guide for Scientific Professionals

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## Compound of Interest

Compound Name: 5-Amino-2-methylphenol

CAS No.: 2835-95-2

Cat. No.: B1213058

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An In-depth Examination of the Structure, Properties, and Applications of a Key Chemical Intermediate

## Introduction

**5-Amino-2-methylphenol** (CAS No. 2835-95-2), also known as 5-amino-o-cresol, is an aromatic organic compound of significant interest in various fields of chemical synthesis.<sup>[1][2]</sup> Its unique structure, featuring a phenol ring substituted with both an amino (-NH<sub>2</sub>) and a methyl (-CH<sub>3</sub>) group, imparts a versatile reactivity profile. This makes it a valuable intermediate in the synthesis of a wide range of products, including dyes, pharmaceuticals, and advanced materials.<sup>[2][3][4]</sup> This guide provides a detailed overview of its chemical and physical properties, synthesis, reactivity, and key applications, with a focus on its role in drug development and research.

## Molecular Structure and Identification

**5-Amino-2-methylphenol** possesses a benzene ring with three substituents: a hydroxyl group (-OH) at position 1, a methyl group (-CH<sub>3</sub>) at position 2, and an amino group (-NH<sub>2</sub>) at position 5. This specific arrangement of functional groups is crucial to its chemical behavior.

Key identifiers for this compound include:

- IUPAC Name: **5-amino-2-methylphenol**[1]
- CAS Number: 2835-95-2[5]
- Molecular Formula: C<sub>7</sub>H<sub>9</sub>NO[6]
- SMILES: Cc1ccc(N)cc1O[5][6]
- InChI: 1S/C7H9NO/c1-5-2-3-6(8)4-7(5)9/h2-4,9H,8H2,1H3[5]

## Physicochemical and Spectroscopic Properties

The physical and chemical properties of **5-Amino-2-methylphenol** are well-documented, making it a reliable component in synthetic chemistry. It typically appears as a beige, pale brown, or off-white crystalline powder.[1][3]

**Table 1: Physicochemical Properties of 5-Amino-2-methylphenol**

Property	Value	Source(s)
Molecular Weight	123.15 g/mol	[1][5]
Melting Point	160-162 °C	[3][5][6]
Boiling Point	268.6 ± 20.0 °C at 760 mmHg	[6]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[6]
Water Solubility	4.11 g/L at 20°C	[3]
Solubility	Soluble in hot water, ethanol, and ether.[2][3]	[2][3]
LogP	0.53 - 0.80	[3][6]
pKa	10.36 ± 0.10 (Predicted)	[3]

Spectroscopic data is essential for the identification and characterization of **5-Amino-2-methylphenol**. Mass spectrometry data for this compound is available in public databases, which can be used for its identification in complex mixtures.[1][7]

## Synthesis and Manufacturing

The synthesis of **5-Amino-2-methylphenol** can be achieved through various methods. A common industrial approach involves the nitration of o-cresol, followed by a reduction of the resulting nitro group to an amine.[4]

Another documented laboratory synthesis involves the hydrogenolysis of 5-acetamido-2-[(N,N-dimethylamino)methyl]phenol.[8] This process utilizes a palladium on activated carbon (Pd/C) catalyst under a hydrogen atmosphere.[8] The reaction is performed in a potassium hydroxide solution and yields the final product after filtration and pH adjustment.[8]

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## Sources

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- [3. chembk.com \[chembk.com\]](#)
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